

In Silico Modeling of 1-Methoxyisoquinolin-6-amine Interactions: A Technical Guide

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Compound of Interest

Compound Name: 1-Methoxyisoquinolin-6-amine

CAS No.: 347146-47-8

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For Researchers, Scientists, and Drug Development Professionals

Abstract

The isoquinoline scaffold is a privileged structural motif in medicinal chemistry, forming the core of numerous biologically active compounds with a wide range of therapeutic applications, including anticancer, antimicrobial, and neuroprotective agents.[1][2][3][4] This technical guide provides a comprehensive framework for the in silico modeling of **1-Methoxyisoquinolin-6-amine**, a representative isoquinoline derivative, to explore its potential therapeutic interactions. Due to the limited specific experimental data on this particular molecule, this document presents a hypothetical study targeting Monoamine Oxidase A (MAO-A), a well-established target for isoquinoline-based compounds, to illustrate the application of computational drug design methodologies.[5][6] We will detail the experimental protocols for molecular docking and molecular dynamics simulations, present hypothetical quantitative data in structured tables, and visualize key workflows and pathways using Graphviz diagrams. This guide is intended to serve as a practical blueprint for researchers engaged in the computational assessment of novel isoquinoline derivatives.

Introduction: The Therapeutic Potential of Isoquinoline Derivatives

Isoquinoline and its derivatives represent a large and diverse family of heterocyclic compounds that have garnered significant interest in drug discovery.[1] Natural and synthetic isoquinolines exhibit a broad spectrum of biological activities, attributed to their ability to interact with various biological targets.[4] Prominent examples of isoquinoline-based drugs include the analgesic morphine and the antibacterial agent berberine.[4] The therapeutic versatility of this scaffold makes it a fertile ground for the design of novel drug candidates targeting a range of diseases.

Recent research has highlighted the potential of isoquinoline derivatives as inhibitors of key enzymes and receptors implicated in cancer, neurodegenerative diseases, and infectious agents.[2][3][7] In silico modeling has emerged as a powerful tool to accelerate the discovery and optimization of such compounds, offering a rational, cost-effective, and time-efficient approach to predicting their binding affinity and mechanism of action.[8]

This guide focuses on a hypothetical in silico investigation of **1-Methoxyisoquinolin-6-amine** as a potential inhibitor of Monoamine Oxidase A (MAO-A). MAO-A is a crucial enzyme in the metabolism of neurotransmitters, and its dysregulation is associated with depression and other neurological disorders.[5] The selection of MAO-A as a target is based on existing studies that have successfully employed computational methods to identify isoquinoline alkaloids as potent MAO-A inhibitors.[5]

Hypothetical In Silico Study: 1-Methoxyisoquinolin-6-amine as a MAO-A Inhibitor

This section outlines a hypothetical in silico study to evaluate the potential of **1-Methoxyisoquinolin-6-amine** as an inhibitor of MAO-A.

Molecular Docking Analysis

Molecular docking simulations predict the preferred orientation of a ligand when bound to a receptor and estimate the strength of the interaction.

Compound	Docking Score (kcal/mol)	Estimated Binding Affinity (K _i , nM)	Key Interacting Residues
1-Methoxyisoquinolin-6-amine	-8.5	150	Tyr407, Tyr444, Phe208, Gln215
Harmine (Control Inhibitor)	-9.2	85	Tyr407, Tyr444, Gln215, Cys323
Serotonin (Substrate)	-7.1	850	Tyr407, Tyr444, Asn181

Molecular Dynamics Simulation

Molecular dynamics (MD) simulations provide insights into the dynamic behavior of the ligand-receptor complex over time, assessing its stability and conformational changes.

Parameter	1-Methoxyisoquinolin-6-amine-MAO-A Complex	Apo-MAO-A (Control)
RMSD of Protein Backbone (Å)	1.2 ± 0.3	1.5 ± 0.4
RMSD of Ligand (Å)	0.8 ± 0.2	N/A
Average Hydrogen Bonds	2-3	N/A
Binding Free Energy (MM-PBSA) (kcal/mol)	-25.7 ± 3.1	N/A

Detailed Experimental Protocols

This section provides detailed methodologies for the key in silico experiments proposed in this guide.

Molecular Docking Protocol

- Protein Preparation:
 - Obtain the 3D crystal structure of human MAO-A (e.g., PDB ID: 2Z5X) from the Protein Data Bank.

- Remove water molecules and co-crystallized ligands.
- Add hydrogen atoms and assign appropriate protonation states for titratable residues at physiological pH (7.4).
- Perform energy minimization of the protein structure using a suitable force field (e.g., OPLS3e).
- Ligand Preparation:
 - Generate the 3D structure of **1-Methoxyisoquinolin-6-amine** using a molecular builder.
 - Perform energy minimization of the ligand using a suitable force field (e.g., MMFF94).
 - Generate possible ionization states at physiological pH.
- Docking Simulation:
 - Define the binding site based on the co-crystallized inhibitor in the crystal structure.
 - Perform molecular docking using software such as AutoDock Vina, Glide, or GOLD.
 - Generate a set of docked poses and rank them based on the scoring function.
- Analysis of Results:
 - Analyze the top-ranked poses for favorable interactions (hydrogen bonds, hydrophobic interactions, pi-pi stacking) with the active site residues.
 - Compare the predicted binding mode and affinity with known inhibitors.

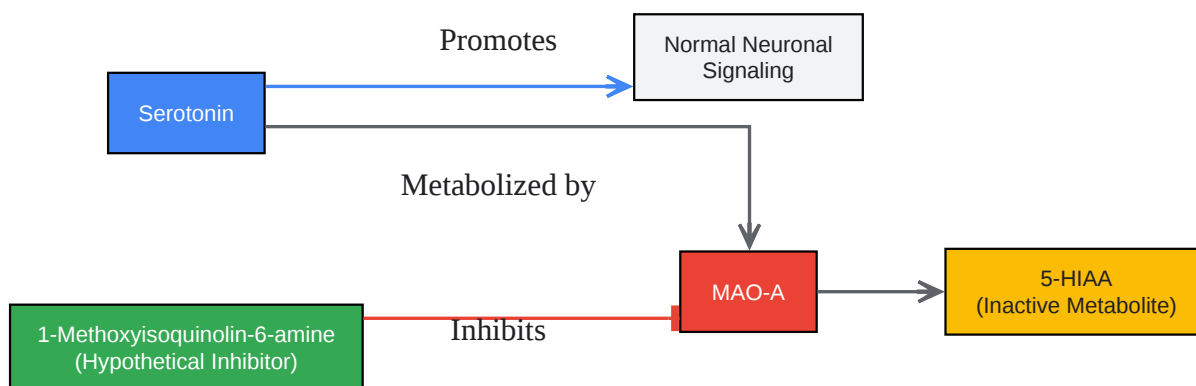
Molecular Dynamics Simulation Protocol

- System Preparation:
 - Use the best-docked pose of the **1-Methoxyisoquinolin-6-amine**-MAO-A complex as the starting structure.
 - Solvate the system in a periodic box of water molecules (e.g., TIP3P).

- Add counter-ions to neutralize the system.
- Simulation Parameters:
 - Use a modern force field (e.g., AMBER, CHARMM, or GROMOS).
 - Perform an initial energy minimization of the entire system.
 - Gradually heat the system to 300 K, followed by equilibration under NVT and NPT ensembles.
 - Run the production simulation for at least 100 ns.
- Trajectory Analysis:
 - Calculate the Root Mean Square Deviation (RMSD) for the protein backbone and the ligand to assess stability.
 - Analyze the Root Mean Square Fluctuation (RMSF) to identify flexible regions of the protein.
 - Monitor hydrogen bond formation and other key interactions over time.
 - Calculate the binding free energy using methods like MM-PBSA or MM-GBSA.

Mandatory Visualizations

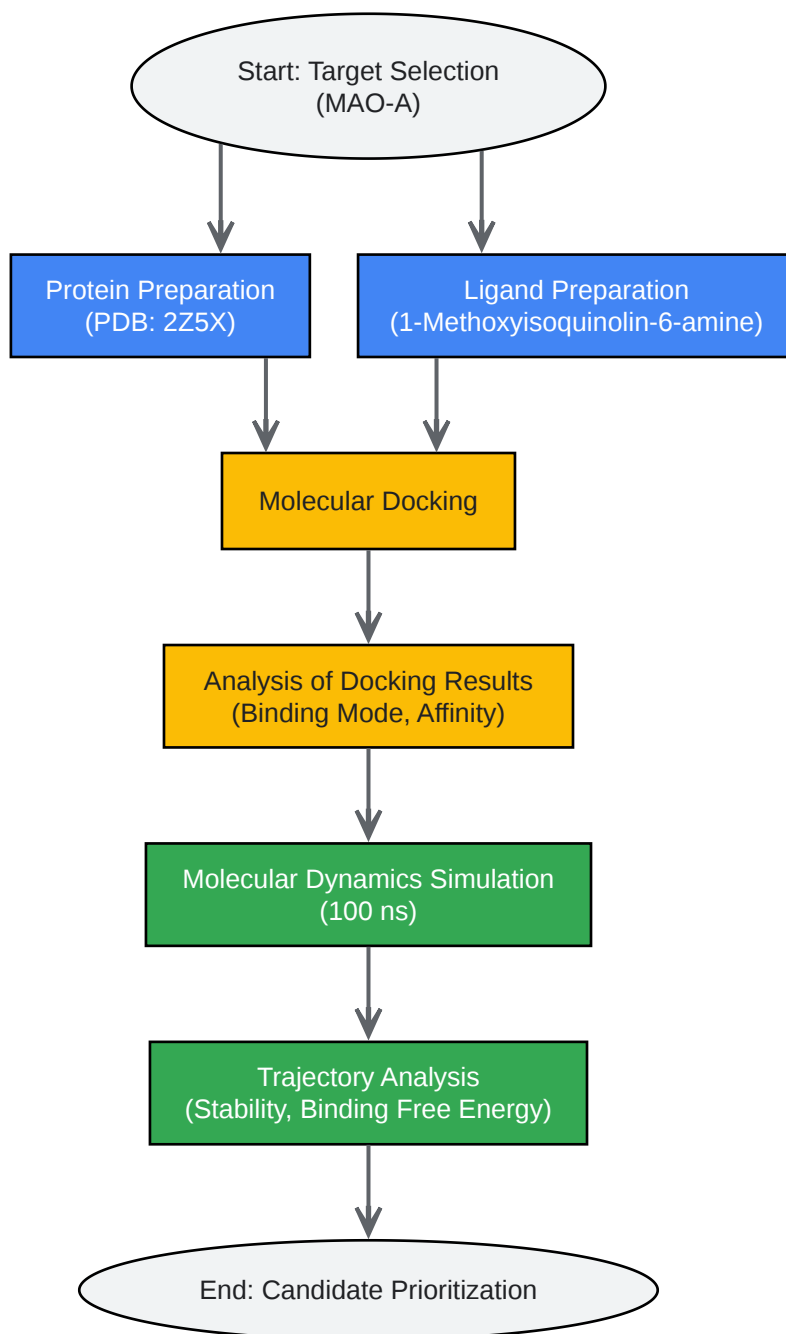
Signaling Pathway



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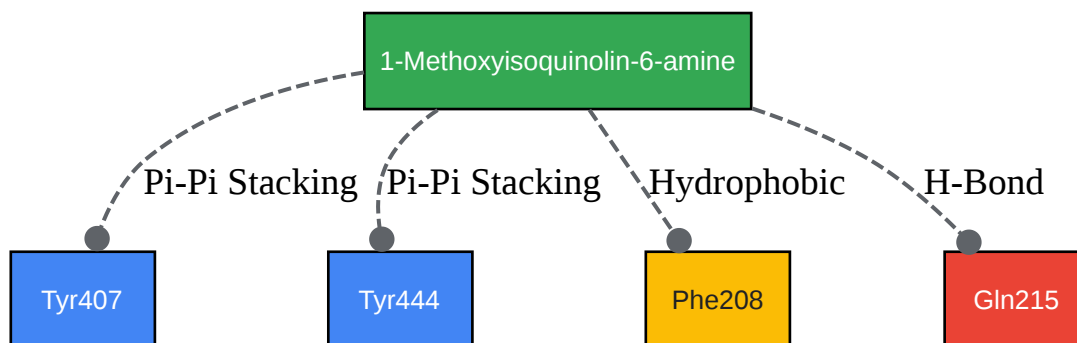
Caption: Hypothetical inhibition of MAO-A by **1-Methoxyisoquinolin-6-amine**.

Experimental Workflow

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Caption: Workflow for the in silico modeling of **1-Methoxyisoquinolin-6-amine**.

Logical Relationships



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Caption: Key interactions of **1-Methoxyisoquinolin-6-amine** in the MAO-A active site.

Conclusion

This technical guide has presented a comprehensive, albeit hypothetical, framework for the in silico modeling of **1-Methoxyisoquinolin-6-amine** as a potential MAO-A inhibitor. By providing detailed experimental protocols, structured data tables, and clear visualizations, we have illustrated how computational tools can be effectively employed to investigate the therapeutic potential of novel isoquinoline derivatives. The methodologies outlined herein are broadly applicable to the study of other small molecules and their interactions with various biological targets. It is our hope that this guide will serve as a valuable resource for researchers in the field of drug discovery and development, facilitating the rational design of the next generation of therapeutics.

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